

# Literature reference data for the physical constants of 2-Hexynoic acid

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## Compound of Interest

Compound Name: 2-Hexynoic acid

Cat. No.: B1330585

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## A Comparative Guide to the Physical Constants of 2-Hexynoic Acid

For researchers, scientists, and professionals in drug development, a thorough understanding of the physical and chemical properties of organic compounds is fundamental. This guide provides a compilation of literature reference data for the physical constants of **2-Hexynoic acid** (CAS No: 764-33-0), a six-carbon carboxylic acid containing a carbon-carbon triple bond.

### Chemical Identity

- Molecular Formula:  $C_6H_8O_2$  [1][2][3]
- Molecular Weight: 112.13 g/mol [2][3][4]
- IUPAC Name: hex-2-ynoic acid [1][3][5]
- Synonyms: n-Propylacetylenecarboxylic acid [6]

### Tabulated Physical and Spectroscopic Data

The following table summarizes the key physical constants and spectroscopic information for **2-Hexynoic acid** gathered from various chemical data sources. These values are essential for experimental design, safety assessments, and computational modeling.

Property	Value	Source(s)
Physical State	Liquid	[5]
Melting Point	23-26 °C / 27 °C	[2][6][7]
Boiling Point	230 °C (at 760 mmHg)	[2][6]
110-112 °C (at 10 mmHg)	[2][7]	
116-117 °C (at 13 mmHg)	[5]	
Density	0.992 g/mL (at 25 °C)	[2][6]
Refractive Index	1.4590	[2][6]
pKa (Predicted)	2.67 ± 0.10	[4]
Vapor Pressure (Predicted)	0.0 ± 0.9 mmHg (at 25 °C)	[2]
Spectroscopic Data		
<sup>1</sup> H NMR	Available (400 MHz in CDCl <sub>3</sub> )	[2][4][8]
<sup>13</sup> C NMR	Available (in CDCl <sub>3</sub> )	[2][4]
Infrared (IR)	Available (liquid film and gas phase)	[1][2][4]
Mass Spectrometry (MS)	Available (electron ionization)	[1][4]

## Experimental Protocols

While specific experimental procedures for determining the physical constants of **2-Hexynoic acid** are not detailed in the readily available literature, general methodologies for carboxylic acids are well-established. Below is a representative protocol for determining the acid dissociation constant (pKa), a critical parameter for understanding the compound's behavior in solution.

### General Protocol: Determination of pKa by Potentiometric Titration

Potentiometric titration is a standard method for determining the dissociation constants of acids.<sup>[9][10][11]</sup>

Objective: To determine the pKa of a carboxylic acid by monitoring the pH of a solution as a standardized base is added.

Materials:

- **2-Hexynoic acid**
- Standardized sodium hydroxide (NaOH) solution (e.g., 0.1 M)
- Deionized, CO<sub>2</sub>-free water
- pH meter with a glass electrode, calibrated with standard buffers
- Magnetic stirrer and stir bar
- Burette

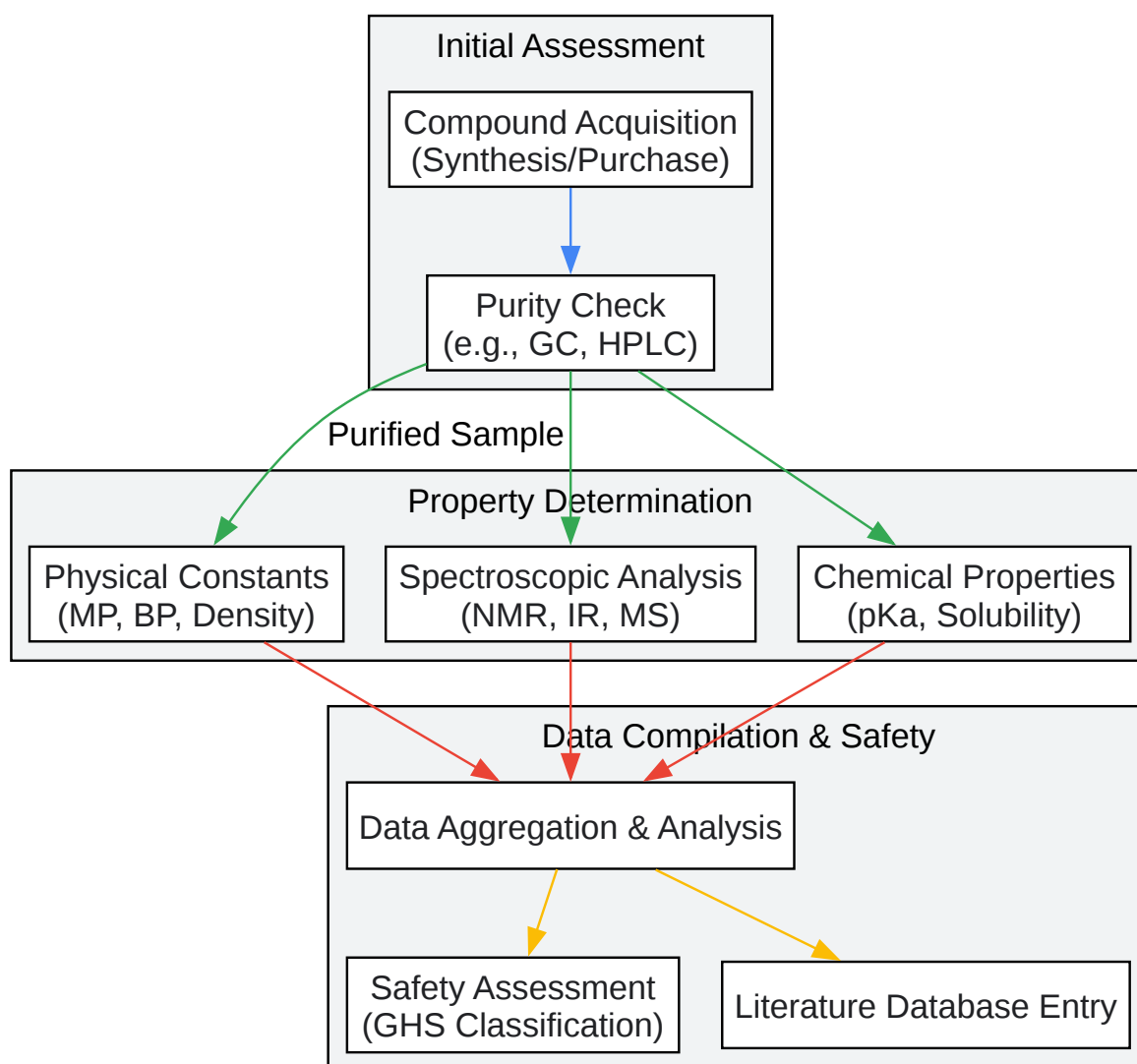
Methodology:

- **Preparation:** A precise amount of **2-Hexynoic acid** is dissolved in a known volume of deionized water to create a solution of known concentration (e.g., 0.01 M).
- **Titration Setup:** The acid solution is placed in a beaker with a magnetic stir bar. The calibrated pH electrode is immersed in the solution, ensuring it does not interfere with the stir bar. The burette is filled with the standardized NaOH solution.
- **Data Collection:** An initial pH reading of the acid solution is recorded. The NaOH titrant is added in small, precise increments (e.g., 0.1-0.2 mL). After each addition, the solution is allowed to equilibrate, and the pH is recorded.
- **Endpoint Determination:** The titration continues past the equivalence point, where a sharp increase in pH is observed.
- **Data Analysis:** The collected data (volume of NaOH added vs. pH) is plotted to generate a titration curve. The pKa is determined from the pH at the half-equivalence point (the point

where half of the acid has been neutralized by the base). Advanced analysis can be performed using derivative plots or the Gran method to more accurately determine the equivalence point.[10]

## Visualized Workflow

The characterization of a chemical compound like **2-Hexynoic acid** follows a logical progression from initial synthesis or acquisition to comprehensive analysis. The following diagram illustrates a typical workflow.



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Caption: Workflow for the physicochemical characterization of **2-Hexynoic acid**.

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